

# A Comprehensive Technical Guide to the Safe Handling of Dibromofluorescein Powder

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## Compound of Interest

Compound Name: *Dibromofluorescein*

Cat. No.: *B1618816*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides essential information on the safe handling, storage, and disposal of **Dibromofluorescein** powder. The following sections detail the compound's properties, associated hazards, necessary safety precautions, and emergency procedures to ensure a safe laboratory environment for all personnel.

## Compound Identification and Properties

**Dibromofluorescein** is a fluorescent dye belonging to the xanthene family.<sup>[1]</sup> It is commonly used in cosmetics, as a biological stain, and as a pH indicator.<sup>[1]</sup> Understanding its physical and chemical properties is the first step in safe handling.

Table 1: Physical and Chemical Properties of **Dibromofluorescein**

Property	Value	References
Chemical Name	4',5'-Dibromofluorescein	[2][3]
Synonyms	C.I. 45370.1, Solvent Red 72, Eosinic acid	[2][3][4]
CAS Number	596-03-2	[2][3]
Molecular Formula	C <sub>20</sub> H <sub>10</sub> Br <sub>2</sub> O <sub>5</sub>	[4]
Molecular Weight	490.10 g/mol	[4][5]
Appearance	Orange to red powder/solid	[1][2][3]
Melting Point	270 - 273 °C (518 - 523.4 °F)	[2][4]
Boiling Point	633.7 ± 55.0 °C at 760 mmHg	[4]
Solubility	Slightly soluble in water. Soluble in ethanol and acetone.	[1][3]
Stability	Stable under normal temperatures and pressures.	[3]

## Hazard Identification and Toxicological Data

**Dibromofluorescein** is classified as a hazardous substance and requires careful handling to avoid adverse health effects.[2][6] The primary hazards are skin, eye, and respiratory irritation. [2][3]

Table 2: Hazard Classification

Hazard	Category	Statement	References
Skin Corrosion/Irritation	Category 2	Causes skin irritation	[2]
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation	[2]
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation	[2]
Combustible Dust	Yes	May form combustible dust concentrations in air	[2]

While the toxicological properties of **Dibromofluorescein** have not been fully investigated, some data is available.[2][3] It is important to note that the lack of comprehensive data necessitates a cautious approach.

Table 3: Toxicological Data

Test	Species	Route	Value	References
Toxic Dose Low (TDLo)	Rat	Oral	10,500 mg/kg (female, 21 days pre-ingestion) causing maternal effects on ovaries/fallopian tubes.	[3]

## Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to minimize exposure and ensure laboratory safety.

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder.[6]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when working with **Dibromofluorescein** powder.

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification	References
Eye Protection	Tight-sealing safety goggles or a face shield.	[2]
Hand Protection	Wear appropriate protective gloves (e.g., nitrile). Inspect gloves before use.	[2]
Skin and Body Protection	Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.	[2]
Respiratory Protection	If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	[2]

## General Handling Practices

- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe dust. Avoid dust formation.[2]
- Wash hands thoroughly after handling.[2]

- Do not eat, drink, or smoke in areas where the chemical is handled.[\[6\]](#)

## Storage Conditions

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[2\]](#)

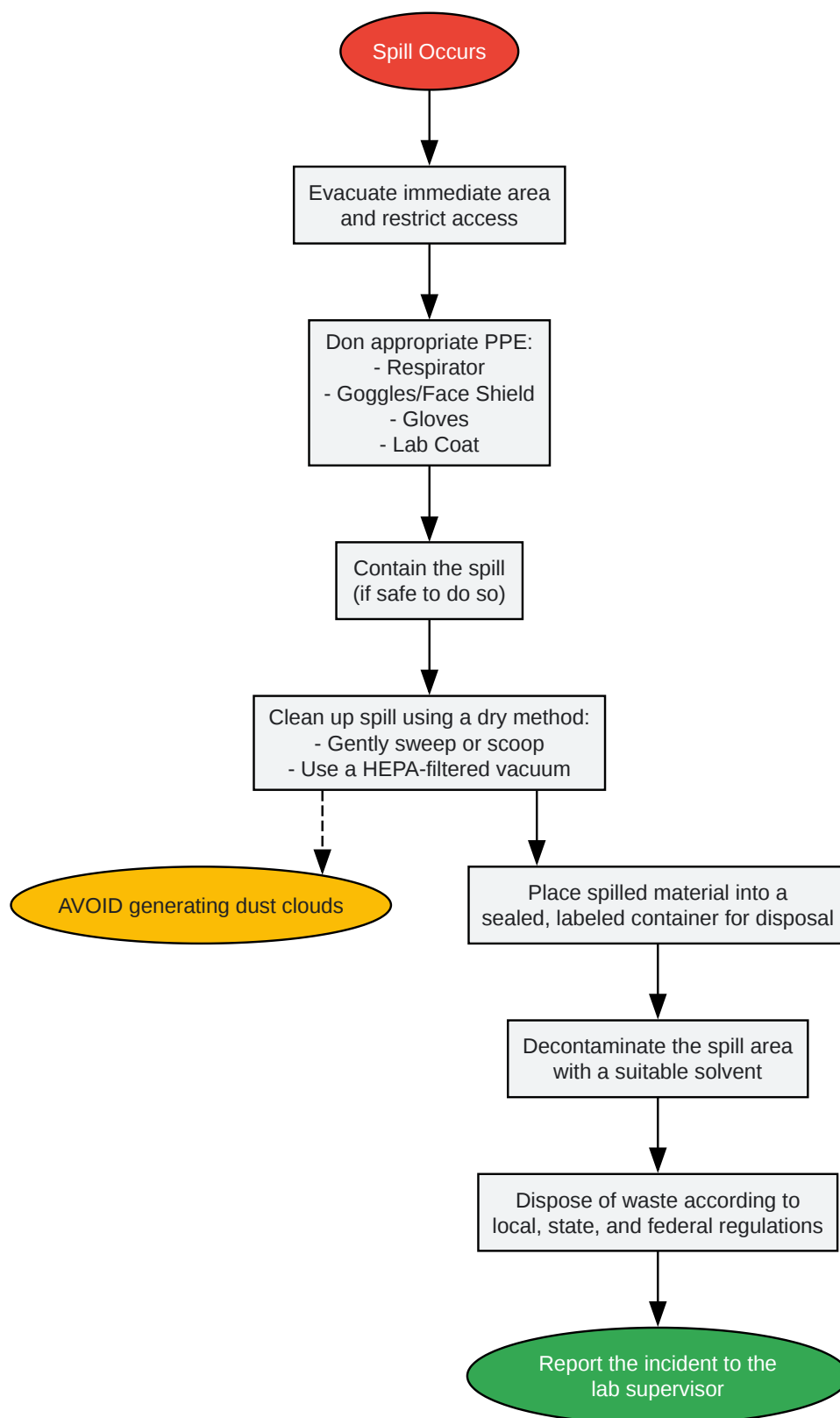
## Experimental Protocols

While specific, detailed experimental protocols for toxicity and stability testing of **Dibromofluorescein** powder are not readily available in published literature, the following sections outline the general methodologies that should be followed.

## Protocol for Handling Spills

This protocol outlines the steps for safely managing a spill of **Dibromofluorescein** powder.

Diagram 1: Workflow for **Dibromofluorescein** Powder Spill Response



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Caption: Workflow for responding to a **Dibromofluorescein** powder spill.

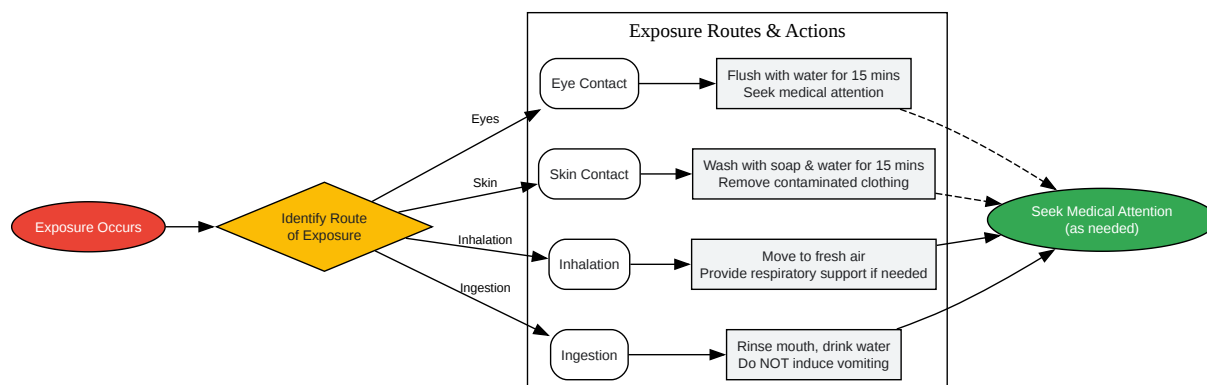
## First Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Table 5: First Aid Measures for **Dibromofluorescein** Exposure

Exposure Route	First Aid Procedure	References
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.	[3]
Skin Contact	Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops or persists.	[3]
Inhalation	Remove victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.	[7]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.	[1][2]

Diagram 2: First Aid Decision Tree for **Dibromofluorescein** Exposure



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Caption: Decision tree for first aid response to **Dibromofluorescein** exposure.

## Fire and Explosion Hazards

**Dibromofluorescein** is a combustible solid and fine dust dispersed in air may ignite.<sup>[2]</sup>

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.<sup>[2]</sup>
- Hazardous Combustion Products: Carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and hydrogen bromide.<sup>[2]</sup>
- Firefighting Procedures: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.<sup>[2]</sup>

## Disposal Considerations

Waste from **Dibromofluorescein** must be disposed of as hazardous waste.<sup>[2]</sup>

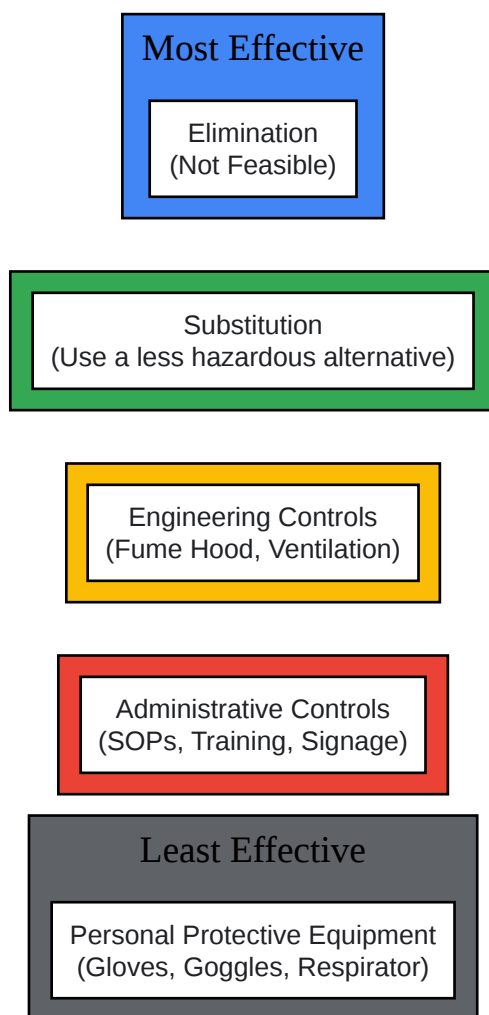


- Dispose of surplus and non-recyclable solutions to a licensed disposal company.
- Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[2]

## Logical Hierarchy of Safety Controls

To ensure maximum safety, a hierarchical approach to hazard control should be implemented.

Diagram 3: Hierarchy of Controls for **Dibromofluorescein** Handling



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Caption: Hierarchy of safety controls for handling **Dibromofluorescein**.

By implementing the procedures and precautions outlined in this guide, researchers, scientists, and drug development professionals can significantly mitigate the risks associated with the handling of **Dibromofluorescein** powder. Always refer to the most current Safety Data Sheet (SDS) for the specific product in use and adhere to all institutional and regulatory guidelines.

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